

# The Pharmacokinetics of O-Desmethyl Apixaban Sulfate: A Technical Overview

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *O-Desmethyl apixaban sulfate sodium*

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This technical guide provides a detailed examination of the pharmacokinetics of O-Desmethyl apixaban sulfate, the primary circulating metabolite of the direct Factor Xa inhibitor, apixaban. While comprehensive pharmacokinetic parameters for this specific metabolite are not extensively detailed in publicly available literature, this document synthesizes the existing data on its formation, quantification, and role in the overall disposition of apixaban.

## Executive Summary

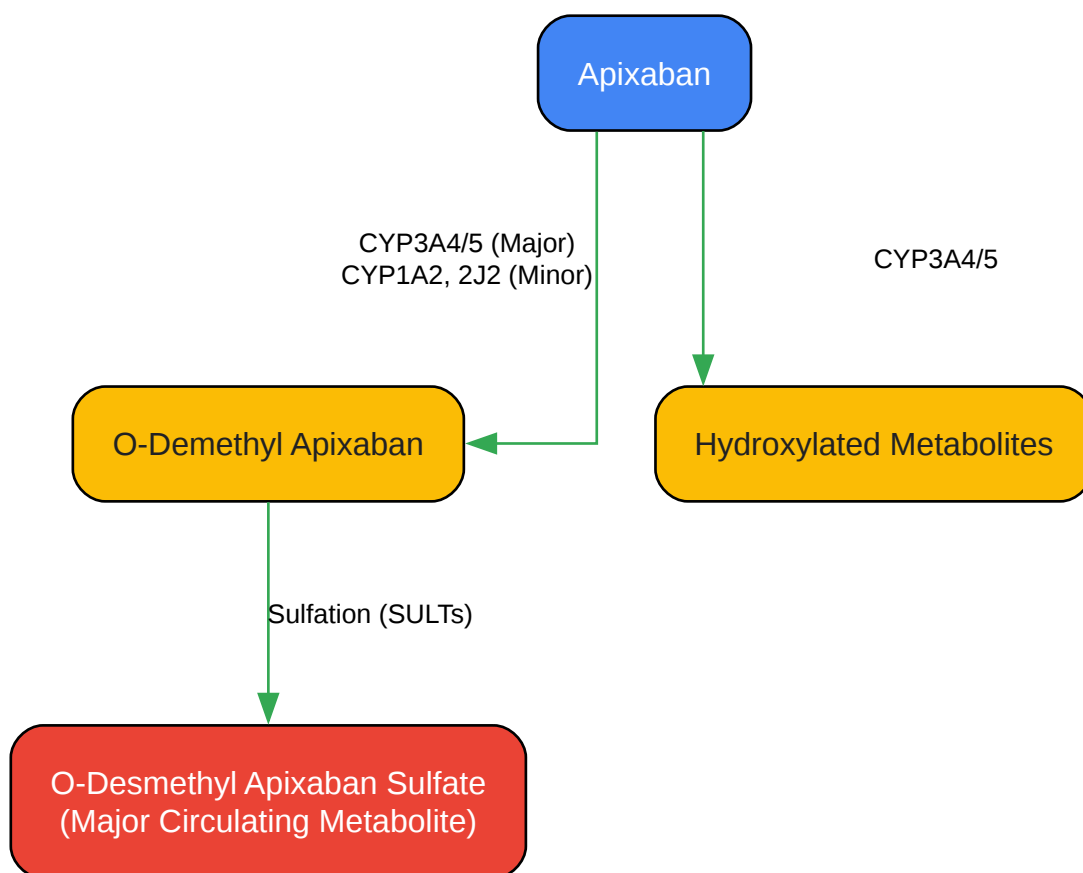
Apixaban is an orally administered anticoagulant that undergoes metabolic transformation in the body. The principal metabolic pathway involves O-demethylation, primarily mediated by the cytochrome P450 enzyme CYP3A4/5, followed by sulfation.[1][2][3] The resulting metabolite, O-Desmethyl apixaban sulfate, is a stable, water-soluble, and pharmacologically inactive compound.[2][4] It has been identified as the most significant circulating metabolite of apixaban in human plasma.[2][5][6] Elimination of apixaban and its metabolites occurs through multiple pathways, including renal and fecal excretion.[2] This guide details the experimental methods used to characterize this metabolite and presents the available quantitative data regarding its detection and excretion.

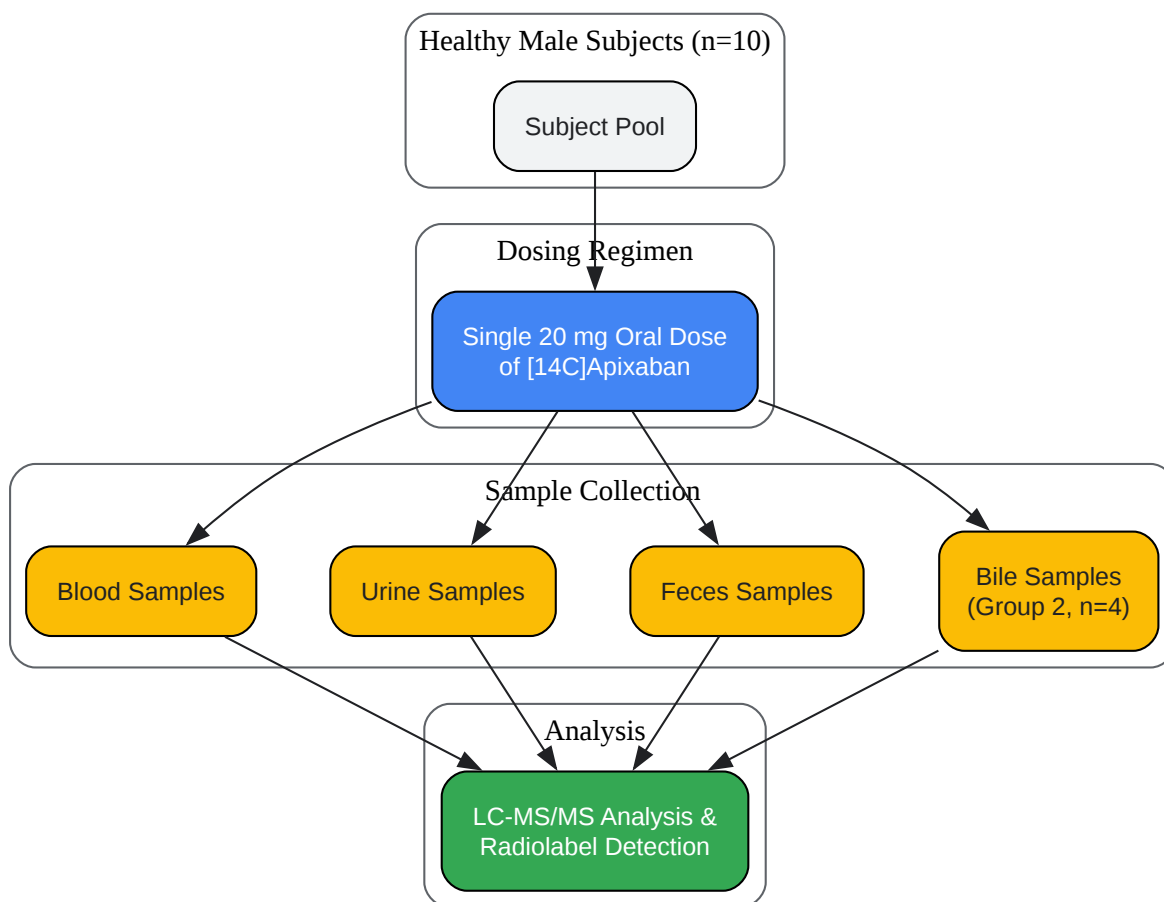
## Apixaban Metabolism and the Formation of O-Desmethyl Apixaban Sulfate

The biotransformation of apixaban is a multi-step process. The primary metabolic pathways identified in humans include O-demethylation and hydroxylation.<sup>[2]</sup> The O-demethylated intermediate can then undergo further transformation, notably sulfation, to form O-Desmethyl apixaban sulfate.<sup>[1][2]</sup>

## Metabolic Pathway

The metabolic cascade leading to the formation of O-Desmethyl apixaban sulfate is initiated by CYP450 enzymes.





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